

Handling and safety precautions for 1,2-Cyclobutanedione

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Compound of Interest

Compound Name: 1,2-Cyclobutanedione

Cat. No.: B1595057

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Technical Support Center: 1,2-Cyclobutanedione

This technical support center provides essential information for researchers, scientists, and drug development professionals on the safe handling and use of **1,2-Cyclobutanedione**.




Safety and Handling Precautions

1,2-Cyclobutanedione is a reactive organic compound that requires careful handling to ensure laboratory safety. It is known to be harmful if swallowed, may cause an allergic skin reaction, and causes serious eye irritation.^[1] Furthermore, it is prone to polymerization.^[1]

Physical and Chemical Properties

Property	Value
Molecular Formula	C ₄ H ₄ O ₂
Molecular Weight	84.07 g/mol [1]
Appearance	Yellow solid [2]
Melting Point	65 °C [2]
Boiling Point	Not available
Solubility	Soluble in organic solvents
Vapor Pressure	Not available

Hazard Identification and GHS Classification

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement
Acute toxicity, Oral (Category 4)	 alt text	Warning	H302: Harmful if swallowed [1]
Skin sensitization (Category 1)	 alt text	Warning	H317: May cause an allergic skin reaction [1]
Serious eye damage/eye irritation (Category 2A)	 alt text	Warning	H319: Causes serious eye irritation [1]

Incompatible Materials: Strong oxidizing agents, strong bases, and strong reducing agents.[\[3\]](#)

Hazardous Decomposition Products: Thermal decomposition can produce ethylene and carbon monoxide.[\[4\]](#)

Personal Protective Equipment (PPE)

Due to the hazardous nature of **1,2-Cyclobutanedione**, appropriate personal protective equipment must be worn at all times.

- **Eye Protection:** Chemical safety goggles or a face shield are mandatory to protect against splashes.
- **Skin Protection:** A lab coat and full-length pants should be worn. For handling larger quantities, a chemical-resistant apron is recommended.
- **Hand Protection:** Chemical-resistant gloves are required. Nitrile or neoprene gloves are recommended for incidental contact. For prolonged or direct contact, consult the glove manufacturer's resistance data. Always inspect gloves for tears or punctures before use and replace them immediately if contaminated.
- **Respiratory Protection:** All work with **1,2-Cyclobutanedione** should be performed in a certified chemical fume hood to avoid inhalation of dust or vapors. If a fume hood is not available or in case of a large spill, a NIOSH-approved respirator with organic vapor cartridges may be necessary.

First Aid and Emergency Procedures

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- **Skin Contact:** Remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes. If skin irritation or a rash occurs, get medical advice/attention.
- **Ingestion:** If swallowed, rinse mouth with water. Do NOT induce vomiting. Call a poison control center or doctor immediately.
- **Inhalation:** Move the person to fresh air and keep them in a position comfortable for breathing. If breathing is difficult, give oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.

Firefighting Measures:

- **Suitable Extinguishing Media:** Use dry chemical, carbon dioxide, or alcohol-resistant foam.^[3]
- **Unsuitable Extinguishing Media:** Do not use a solid water stream as it may scatter and spread the fire.

- Specific Hazards: Emits toxic fumes under fire conditions.

Storage and Disposal

Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible materials.[5] Due to its propensity to polymerize, it is advisable to store it at refrigerated temperatures (2-8 °C) and under an inert atmosphere if possible.

Disposal: Dispose of waste in accordance with local, state, and federal regulations. Do not dispose of down the drain or in regular trash. Contaminated containers should be treated as hazardous waste.

Troubleshooting Guide

Question	Answer
My 1,2-Cyclobutanedione has changed color and consistency in the bottle.	This may be a sign of polymerization or degradation. Do not use the material. Dispose of it as hazardous waste. To prevent this, ensure the container is tightly sealed, stored at the recommended temperature, and protected from light.
My reaction is not proceeding as expected, and I suspect the 1,2-Cyclobutanedione is the issue.	Check the purity of your starting material. As it can degrade, it's advisable to use freshly opened or purified material. If the reaction involves basic conditions, be aware that 1,2-Cyclobutanedione can undergo rearrangement or other side reactions. [6] [7]
I observe an unexpected exotherm in my reaction.	This could be due to uncontrolled polymerization. Immediately cool the reaction vessel and be prepared for a potential runaway reaction. Ensure your reaction scale is appropriate and that you have adequate cooling capacity.
How do I handle a small spill of 1,2-Cyclobutanedione powder?	For a minor spill, carefully sweep the solid material to avoid generating dust. [4] Alternatively, you can wet the powder with a suitable solvent before wiping it up with absorbent material. [4] Place all contaminated materials in a sealed container for hazardous waste disposal. Ensure you are wearing appropriate PPE during cleanup.

Frequently Asked Questions (FAQs)

Q: Are there established occupational exposure limits (PELs or TLVs) for **1,2-Cyclobutanedione**?

A: Currently, there are no specific OSHA Permissible Exposure Limits (PELs) or NIOSH Recommended Exposure Limits (RELs) for **1,2-Cyclobutanedione**. It is recommended to

handle it with engineering controls (fume hood) and personal protective equipment to minimize exposure.

Q: What are the primary hazards I should be concerned about when working with **1,2-Cyclobutanedione**?

A: The primary hazards are its acute oral toxicity, potential to cause allergic skin reactions, and serious eye irritation.^[1] Its tendency to polymerize and its reactivity with bases are also significant concerns.^{[1][6]}

Q: Can I store **1,2-Cyclobutanedione** at room temperature?

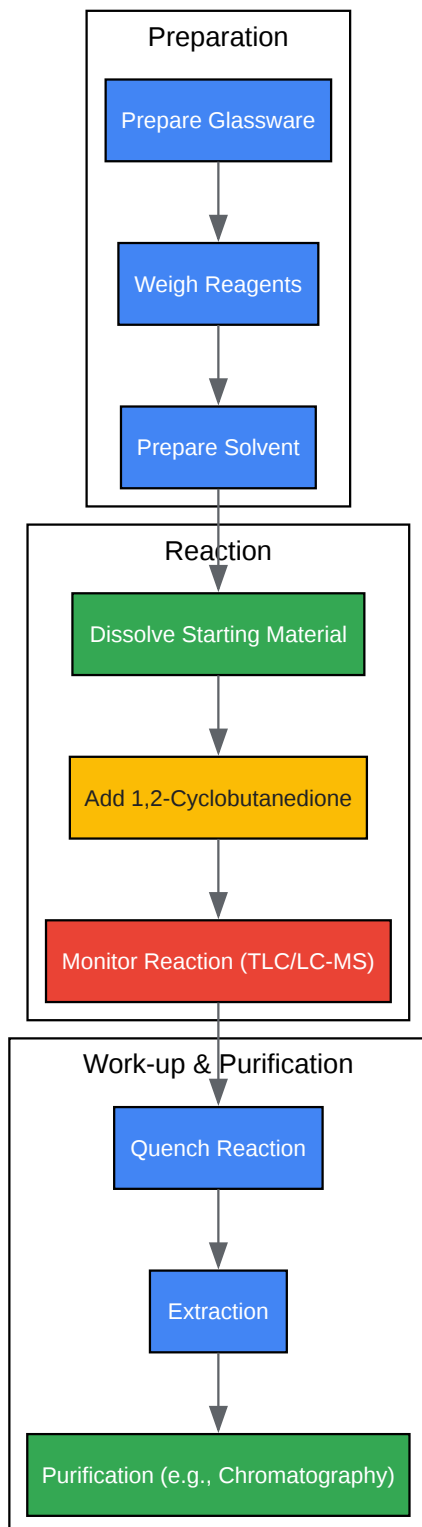
A: While it is a solid at room temperature, it is prone to polymerization.^[1] For long-term stability, it is recommended to store it in a refrigerator at 2-8°C.

Q: What should I do if I think my **1,2-Cyclobutanedione** has polymerized?

A: If the material appears as a hard, discolored solid that is difficult to handle, it has likely polymerized. Do not attempt to use it in a reaction. Dispose of it as hazardous waste.

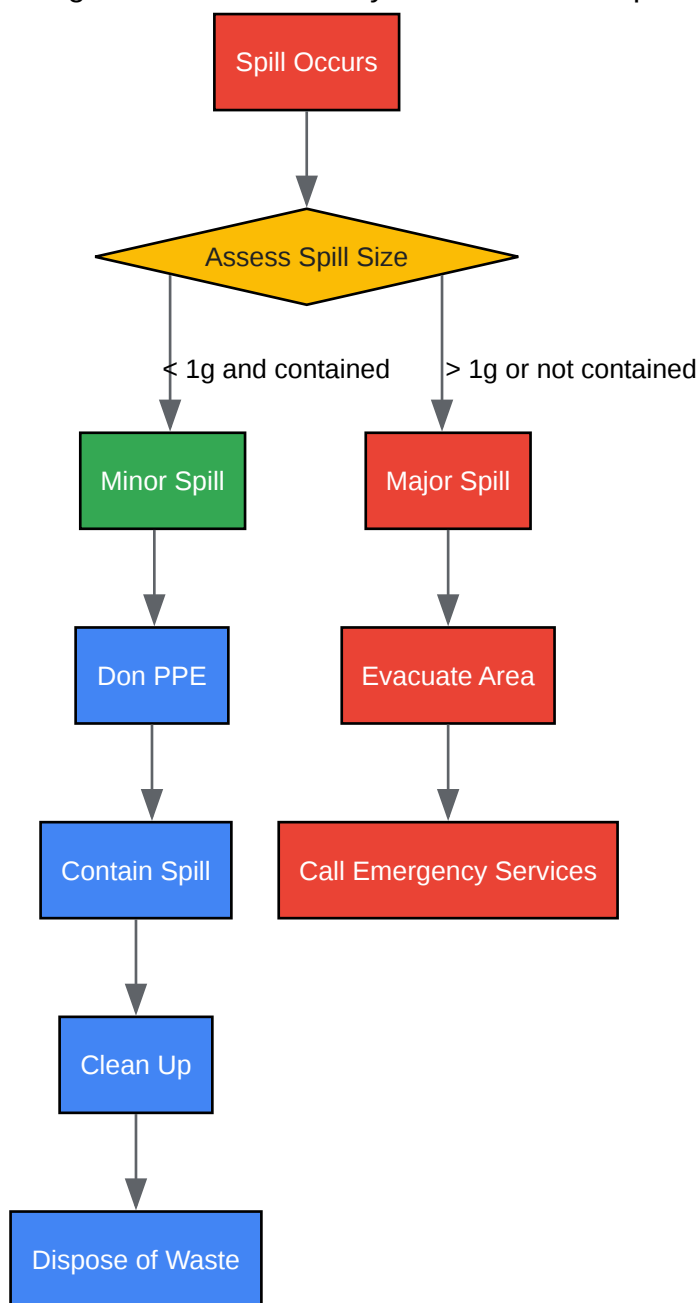
Visual Guides

Experimental Workflow: General Reaction Setup

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Caption: A general workflow for a typical organic synthesis reaction involving **1,2-Cyclobutanedione**.

Logical Flow for a 1,2-Cyclobutanedione Spill



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Caption: A decision-making diagram for responding to a spill of **1,2-Cyclobutanedione**.

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